

Application of penconazole in controlling pome fruit scab and other pathogens

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Compound of Interest

Compound Name: Penconazole

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Penconazole: Application Notes and Protocols for Pome Fruit Pathogen Control

For Researchers, Scientists, and Drug Development Professionals

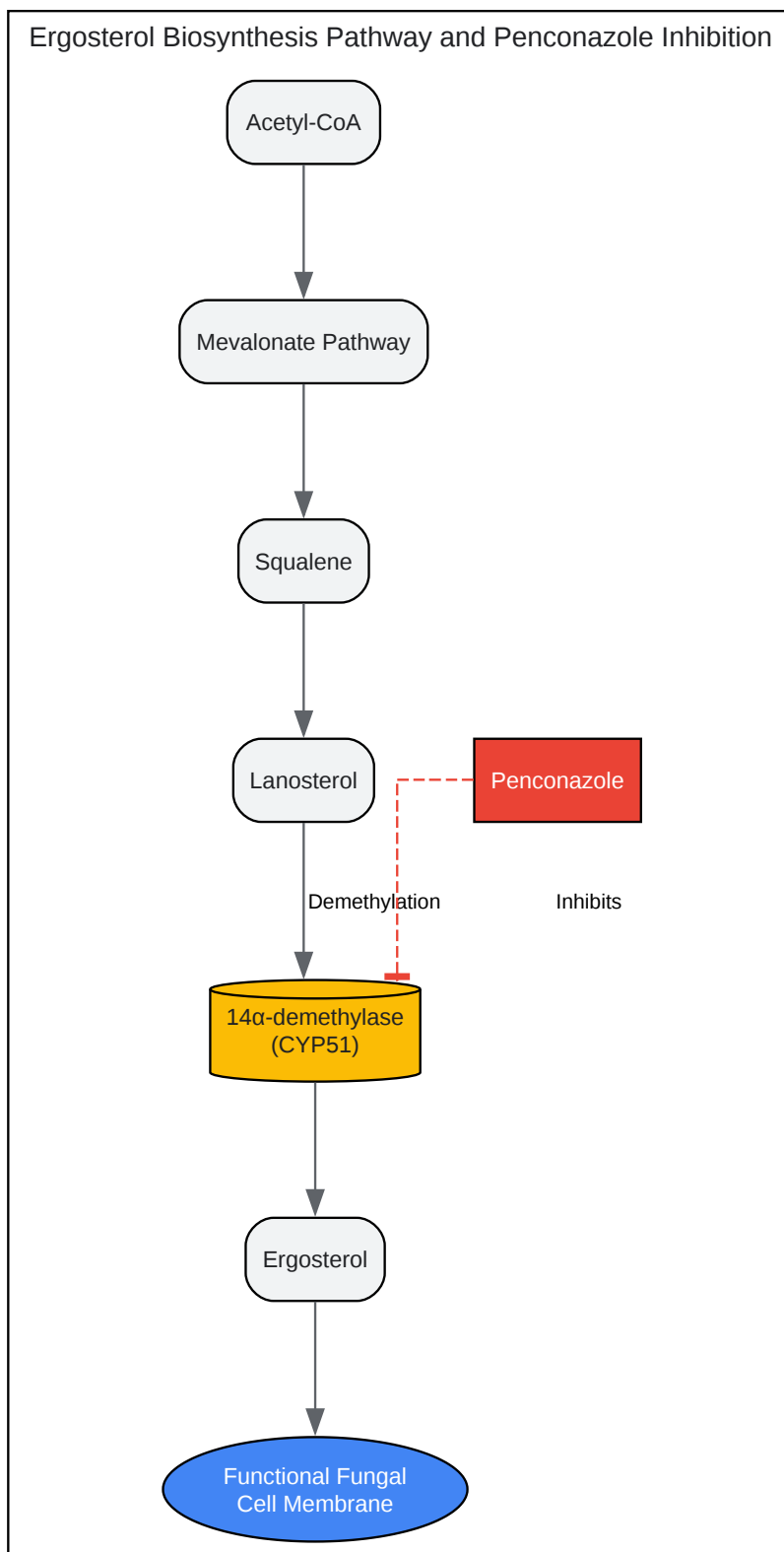
Introduction

Penconazole is a systemic triazole fungicide widely utilized in agriculture for the management of a variety of fungal diseases in pome fruits, notably apple scab, powdery mildew, and other significant pathogens. Its efficacy stems from its role as a sterol demethylation inhibitor (DMI), which disrupts the biosynthesis of ergosterol, an essential component of fungal cell membranes.^{[1][2][3][4]} This document provides detailed application notes and experimental protocols for the use of **penconazole** in a research and development context, with a focus on controlling pome fruit scab (*Venturia inaequalis*) and other relevant pathogens.

Mode of Action

Penconazole's primary mode of action is the inhibition of the C14-demethylase enzyme, a critical step in the ergosterol biosynthesis pathway in fungi.^{[1][3]} By blocking this enzyme, **penconazole** prevents the conversion of lanosterol to ergosterol. This disruption leads to an accumulation of toxic sterol precursors and a deficiency of ergosterol, ultimately compromising the integrity and function of the fungal cell membrane, leading to the cessation of fungal growth.

and development.[3] **Penconazole** exhibits both protective and curative action and is absorbed by the leaves and translocated acropetally.[1]



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Caption: **Penconazole** inhibits the 14 α -demethylase enzyme in the ergosterol biosynthesis pathway.

Spectrum of Activity in Pome Fruits

Penconazole is effective against a range of fungal pathogens affecting pome fruits.

- Apple Scab (*Venturia inaequalis*): **Penconazole** is widely used for the control of apple scab, a major disease of apples and pears.^{[1][4]}
- Powdery Mildew (*Podosphaera leucotricha*): It provides effective control of powdery mildew on apples and pears.^{[1][3][5]}
- Brown Rot (*Monilinia* spp.): While primarily known for scab and powdery mildew control, some sources suggest activity against brown rot.^{[3][6]}
- Grey Mold (*Botrytis cinerea*): Limited information is available on the efficacy of **penconazole** specifically against grey mold in pome fruits, though it is used against this pathogen in other crops.^[7]

Quantitative Data on Efficacy

The following tables summarize quantitative data on the application and efficacy of **penconazole** for controlling key pome fruit pathogens.

Table 1: Efficacy of **Penconazole** against Apple Scab (*Venturia inaequalis*)

Application Rate	Application Timing	Cultivar	Disease Incidence/Severity Reduction	Reference
0.05% solution	5 sprays at 25-day intervals starting from pink bud stage	Not Specified	Provided maximum control of primary and secondary scab on leaves and fruit.	[4]
0.05-0.075% concentration (500-750 mL per 1000 liters of water)	Not specified	Apple & Pear	Recommended for management of scab.	[3]

Table 2: Efficacy of **Penconazole** against Powdery Mildew (*Podosphaera leucotricha*)

Application Rate	Application Timing	Cultivar	Disease Incidence/Severity Reduction	Reference
10-12.5 mL/100L water (Dilute Spraying)	10 days after spur burst (pink stage), repeated 4-5 times at 10-14 day intervals.	Apple	Effective for suppression of primary infection and control of secondary infections.	[8]
0.05-0.075% concentration (500-750 mL per 1000 liters of water)	Not specified	Apple & Pear	Recommended for management of powdery mildew.	[3]

Application Recommendations

For effective control and resistance management, consider the following application strategies:

- Preventative Applications: Apply **penconazole** before the onset of disease, especially during periods of high infection risk (e.g., cool, wet weather for apple scab).[9]
- Curative Applications: **Penconazole** has curative properties and can be applied shortly after an infection period has occurred.[1]
- Application Timing: For apple scab, applications are often timed around key phenological stages such as green tip, pink bud, petal fall, and subsequent cover sprays.[4][10] For powdery mildew, applications from tight cluster until terminal growth ceases are recommended.[11]
- Resistance Management: To mitigate the risk of fungicide resistance, it is crucial to rotate **penconazole** (a Group 3 fungicide) with fungicides from different FRAC (Fungicide Resistance Action Committee) groups.[12] Tank-mixing with a multi-site fungicide is also a recommended strategy.

Experimental Protocols

Protocol 1: Field Efficacy Trial for Apple Scab Control

Objective: To evaluate the efficacy of **penconazole** in controlling apple scab (*Venturia inaequalis*) in a field setting.

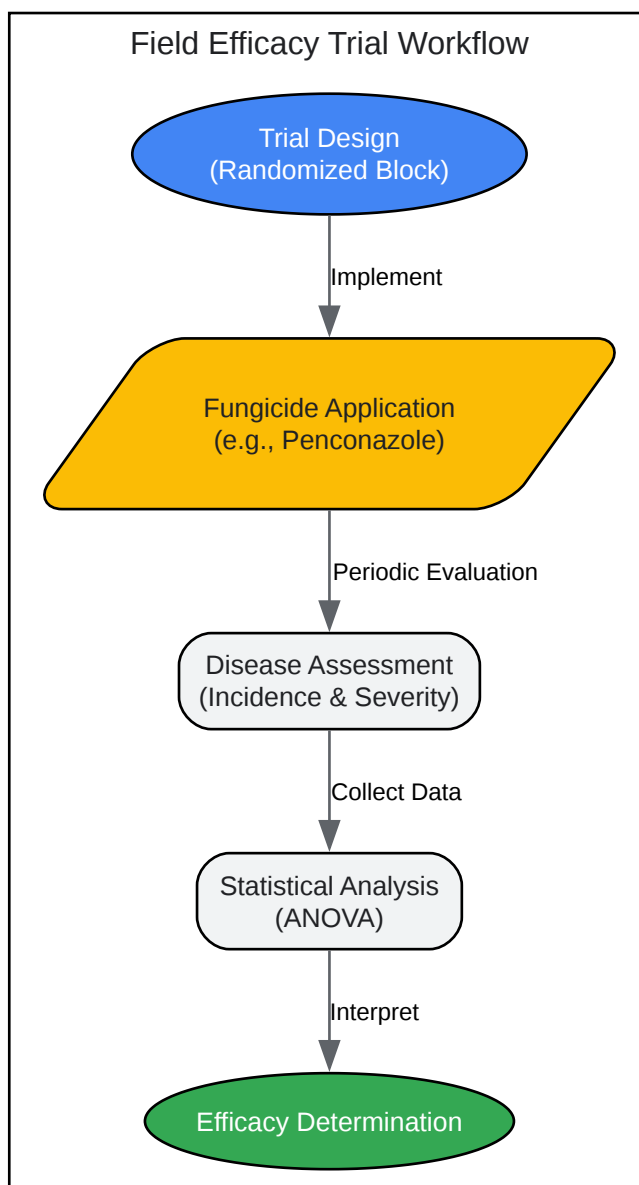
Materials:

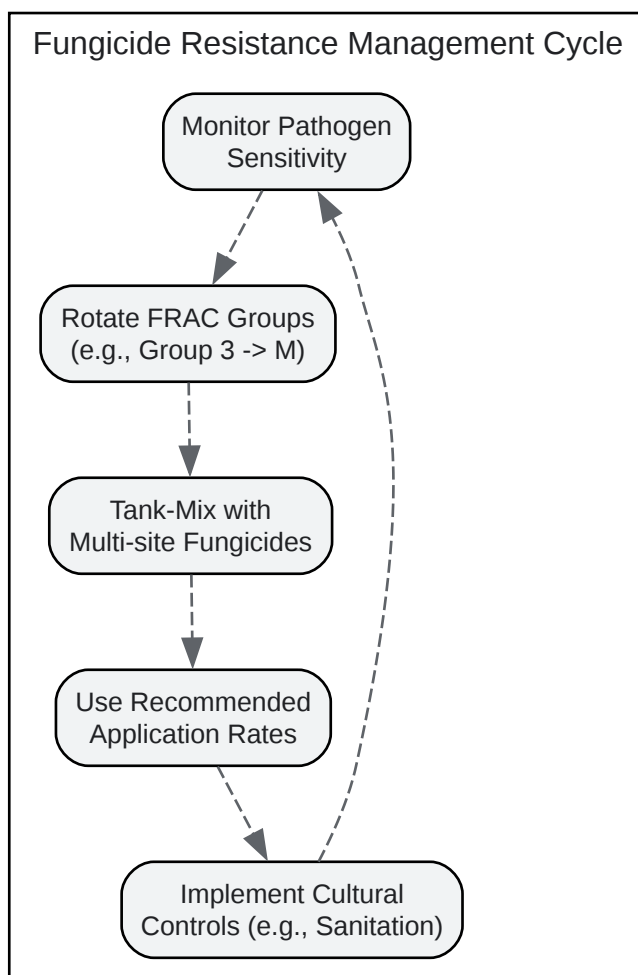
- Apple orchard with a history of apple scab.
- **Penconazole** formulation (e.g., 10% EC).
- Airblast sprayer or backpack sprayer for application.
- Randomized complete block design with a minimum of 4 replicate plots per treatment.
- Untreated control plots.

- Standard fungicide treatment for comparison (optional).
- Disease assessment tools (e.g., rating scales).

Procedure:

- Plot Establishment: Design the trial in a randomized complete block design. Each plot should contain a sufficient number of trees to minimize edge effects.
- Treatment Application:
 - Prepare the **penconazole** spray solution according to the desired application rate (e.g., 0.05% concentration).
 - Apply the treatments at predetermined phenological stages (e.g., pink bud, petal fall, and subsequent cover sprays at 10-14 day intervals).^{[4][8]}
 - Ensure thorough coverage of the entire tree canopy.
- Disease Assessment:
 - Assess disease incidence (% of infected leaves/fruit) and severity (% of leaf/fruit area affected) at regular intervals and at harvest.
 - For leaf scab, randomly select a predetermined number of shoots per tree and assess the leaves.
 - For fruit scab, randomly select a sample of fruit from each tree at harvest and assess for scab lesions.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.





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